

# Application Notes and Protocols for Reactions Involving 4-Iodobutan-1-ol

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## Compound of Interest

Compound Name: 4-iodobutan-1-ol

Cat. No.: B2624619

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## Introduction

4-Iodobutan-1-ol is a versatile bifunctional organic compound featuring a primary alcohol and a primary alkyl iodide.<sup>[1]</sup> This unique combination of functional groups makes it a valuable building block in organic synthesis, particularly in the pharmaceutical industry for the construction of more complex molecules.<sup>[1][2]</sup> The presence of a hydroxyl group allows for reactions such as esterification and oxidation, while the carbon-iodine bond provides a site for nucleophilic substitution, with iodide being an excellent leaving group.<sup>[1][2]</sup> This document outlines standard procedures for several key reactions involving **4-iodobutan-1-ol**.

## Physicochemical Properties

Property	Value
Molecular Formula	C4H9IO
Molecular Weight	200.02 g/mol [2][3]
Appearance	Colorless to pale yellow or brown to black liquid[4]
Boiling Point	72 °C[4][5]
Melting Point	103-104 °C[4][5]
Storage Conditions	2-8°C, protected from light[4][5]

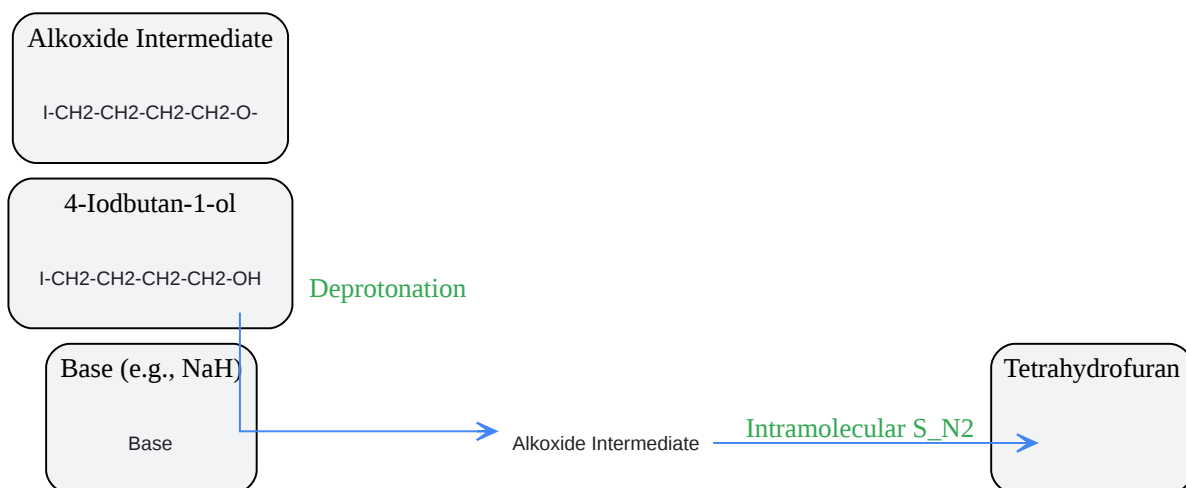
## Application Note 1: Williamson Ether Synthesis

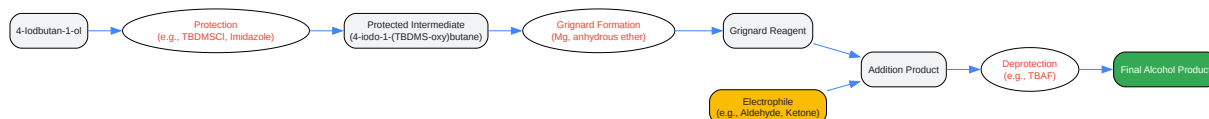
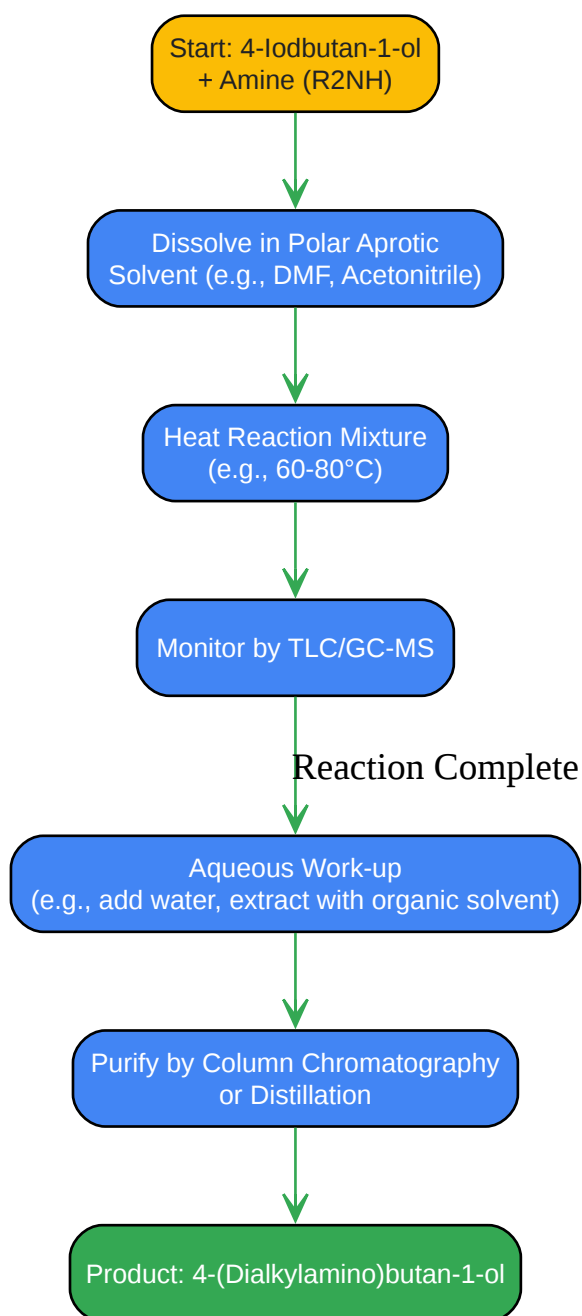
The Williamson ether synthesis is a robust method for preparing ethers via an S<sub>N</sub>2 reaction between an alkoxide and an alkyl halide.[6][7] 4-Iodobutan-1-ol can participate in this reaction in two principal ways: intramolecularly to form a cyclic ether, or intermolecularly with another alcohol or alkyl halide.

### Intramolecular Williamson Ether Synthesis (Cyclization to Tetrahydrofuran)

Under basic conditions, the hydroxyl group of **4-iodobutan-1-ol** can be deprotonated to form an alkoxide, which then acts as an internal nucleophile, displacing the iodide to form the five-membered cyclic ether, tetrahydrofuran.[2]

Reaction Scheme:





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